

# A Spectroscopic and Synthetic Comparison: N-Phthaloylglycine and Its Precursors

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For Researchers, Scientists, and Drug Development Professionals: A Detailed Analysis of **N-Phthaloylglycine**, Phthalic Anhydride, and Glycine

This guide provides a comprehensive spectroscopic comparison of **N-Phthaloylglycine** with its precursors, Phthalic Anhydride and Glycine. Detailed experimental protocols for the synthesis of **N-Phthaloylglycine** are included, alongside a summary of its known biological activities. All quantitative data is presented in clear, tabular formats for ease of comparison, and key processes are visualized using diagrams generated with Graphviz.

## **Spectroscopic Data Summary**

The following tables summarize the key spectroscopic data for **N-Phthaloylglycine**, Phthalic Anhydride, and Glycine, providing a basis for their identification and characterization.

Table 1: <sup>1</sup>H NMR Spectroscopic Data



Compound	Solvent	Chemical Shift (δ) ppm and Multiplicity	Assignment
N-Phthaloylglycine	DMSO-d <sub>6</sub>	13.3 (s, 1H), 7.9 (m, 4H), 4.4 (s, 2H)	-COOH, Ar-H, -CH <sub>2</sub> -
Phthalic Anhydride	DMSO-d <sub>6</sub>	8.03 (s, 2H), 7.58 (m, 2H), 7.27 (m, 2H)[1]	Ar-H
Glycine	D <sub>2</sub> O	3.4 (s, 2H)[2]	α-CH <sub>2</sub>

Table 2: <sup>13</sup>C NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) ppm	Assignment
N-Phthaloylglycine	DMSO-d <sub>6</sub>	169.5, 167.4, 135.2, 131.9, 123.8, 39.8	-COOH, -C=O (imide), Ar-C, Ar-CH, Ar-CH, - CH <sub>2</sub> -
Phthalic Anhydride	CDCl3	162.5, 136.2, 129.5, 125.0	-C=O, Ar-C, Ar-CH, Ar-CH
Glycine	D <sub>2</sub> O	176.5, 43.5	-COO <sup>-</sup> , α-CH <sub>2</sub>

Table 3: Key IR Absorption Bands (cm<sup>-1</sup>)

Compound	Functional Group	Characteristic Absorption Bands (cm <sup>-1</sup> )
N-Phthaloylglycine	O-H (acid), C=O (imide), C=O (acid), C-N	3178 (broad), 1777, 1725, 1398[3]
Phthalic Anhydride	C=O (anhydride), C-O-C	1858, 1782, 1255
Glycine	N-H (stretch), C=O (carboxylate), C-N	3441-2794, 1489, 1043[4]



Table 4: Mass Spectrometry Data (m/z)

Compound	Molecular Ion (M+)	Key Fragment lons
N-Phthaloylglycine	205	160, 133, 104, 76
Phthalic Anhydride	148	104, 76, 50
Glycine	75	30, 29, 28

# Experimental Protocols Synthesis of N-Phthaloylglycine

This protocol outlines a straightforward method for the synthesis of **N-Phthaloylglycine** from Phthalic Anhydride and Glycine via thermal condensation.[4]

#### Materials:

- Phthalic Anhydride (6 g)
- Glycine (3 g)

#### Procedure:

- Place 6 g of Phthalic Anhydride and 3 g of Glycine into a large boiling tube.
- Heat the mixture in a heating mantle or sand bath to a temperature of 150-190°C.
- Maintain this temperature for 15-20 minutes, allowing the mixture to fuse and react. The
  mixture will turn molten and then solidify.
- Allow the reaction mixture to cool to room temperature.
- Recrystallize the solid product from hot water to purify the **N-Phthaloylglycine**.
- Collect the crystals by filtration and dry them in a desiccator.

# **Spectroscopic Analysis**



Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H and ¹³C NMR spectra are recorded on a 400 MHz or 500 MHz spectrometer.
- Samples are dissolved in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>, D<sub>2</sub>O, CDCl<sub>3</sub>).
- Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy:

- IR spectra are obtained using a Fourier Transform Infrared (FTIR) spectrometer.
- Solid samples are prepared as KBr pellets or analyzed using an Attenuated Total Reflectance (ATR) accessory.
- Spectra are typically recorded in the range of 4000-400 cm<sup>-1</sup>.

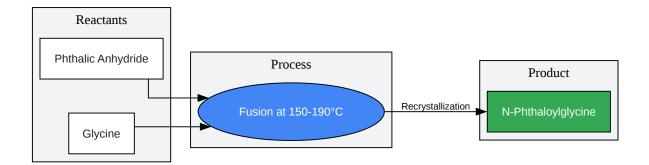
Mass Spectrometry (MS):

- Mass spectra are acquired using an Electron Ionization (EI) or Electrospray Ionization (ESI)
  mass spectrometer.
- The data provides information on the molecular weight and fragmentation pattern of the compounds.

## **Visualized Workflows and Interactions**

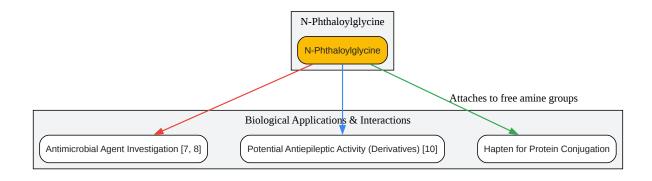
The following diagrams illustrate the synthesis workflow and an overview of the known biological interactions of **N-Phthaloylglycine**.





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Figure 1: Synthesis of N-Phthaloylglycine.



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